

Application Notes and Protocols: Sonogashira Coupling with 3-iodo-1-phenyl-1H-pyrazole

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Compound of Interest

Compound Name: 3-iodo-1-phenyl-1H-pyrazole

Cat. No.: B168794

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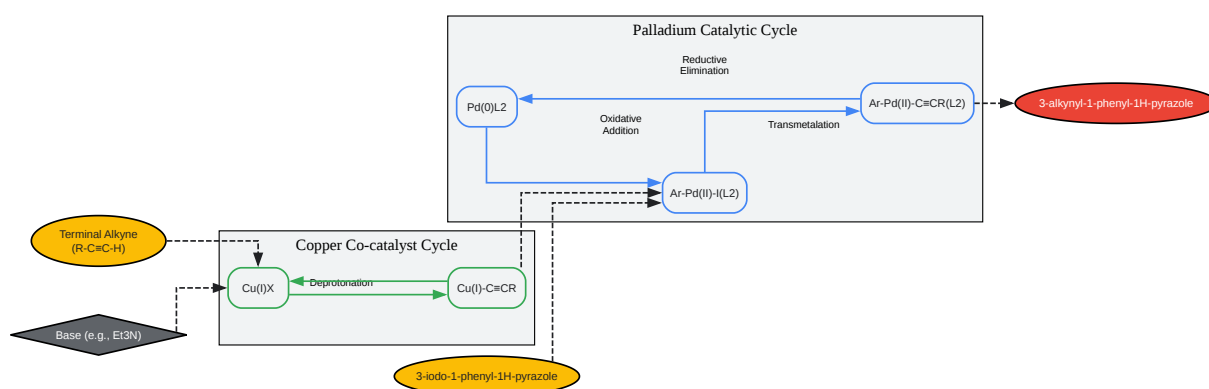
For Researchers, Scientists, and Drug Development Professionals

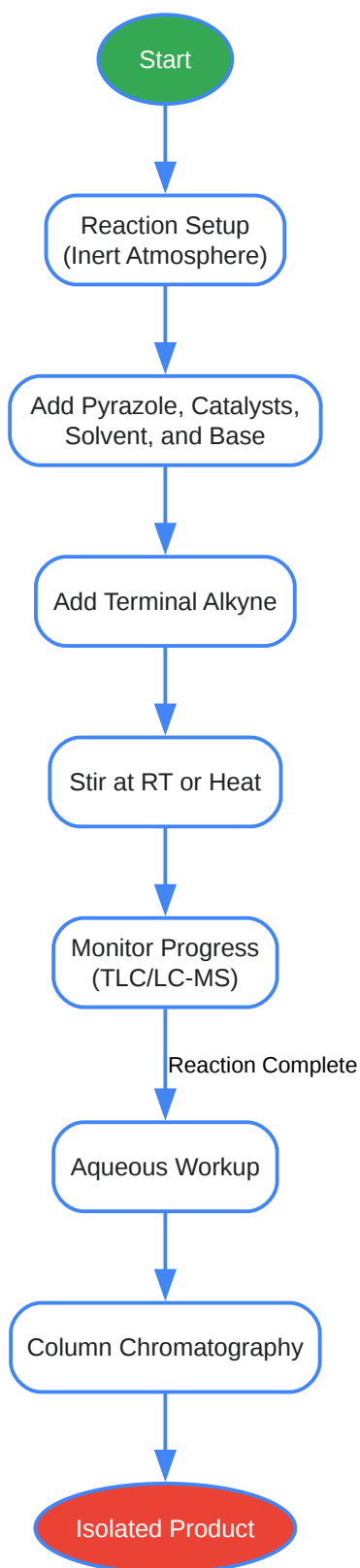
Introduction

The Sonogashira cross-coupling reaction is a powerful and versatile method for the formation of carbon-carbon bonds, specifically between a terminal alkyne and an aryl or vinyl halide. This reaction has found extensive application in the synthesis of complex molecules, including pharmaceuticals, natural products, and organic materials. The pyrazole moiety is a prominent scaffold in many biologically active compounds, and the introduction of an alkynyl group via the Sonogashira coupling can lead to the generation of novel derivatives with potential therapeutic applications. This document provides detailed application notes and protocols for the Sonogashira coupling of **3-iodo-1-phenyl-1H-pyrazole** with various terminal alkynes.

Reaction Principle

The Sonogashira coupling reaction typically employs a palladium catalyst and a copper(I) co-catalyst in the presence of a base. The reaction proceeds through a catalytic cycle involving the oxidative addition of the aryl iodide to the palladium(0) complex, followed by transmetalation with a copper acetylide (formed from the terminal alkyne and the copper(I) salt), and subsequent reductive elimination to yield the coupled product and regenerate the palladium(0) catalyst.





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